

Physical and chemical properties of tert-Butyl Methyl(piperidin-3-yl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl Methyl(piperidin-3-yl)carbamate*

Cat. No.: B060757

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An In-depth Technical Guide to **tert-Butyl Methyl(piperidin-3-yl)carbamate**

Introduction

tert-Butyl Methyl(piperidin-3-yl)carbamate (CAS No: 172478-01-2) is a heterocyclic organic compound featuring a piperidine core structure.[1][2] The presence of a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom makes it a stable and versatile intermediate in synthetic organic chemistry.[3] The piperidine moiety is a prevalent scaffold in numerous biologically active molecules and approved pharmaceuticals, rendering this compound a valuable building block in drug discovery and development.[3] Its structural features allow for precise chemical modifications, making it a key component in the synthesis of complex target molecules for medicinal chemistry research, including potential treatments for neurological disorders.[3] This document provides a comprehensive overview of its known physical and chemical properties, experimental protocols derived from related analogues, and its applications in research.

Core Properties

The following tables summarize the key physicochemical and identifying properties of **tert-Butyl Methyl(piperidin-3-yl)carbamate**.

Table 1: Physicochemical Properties

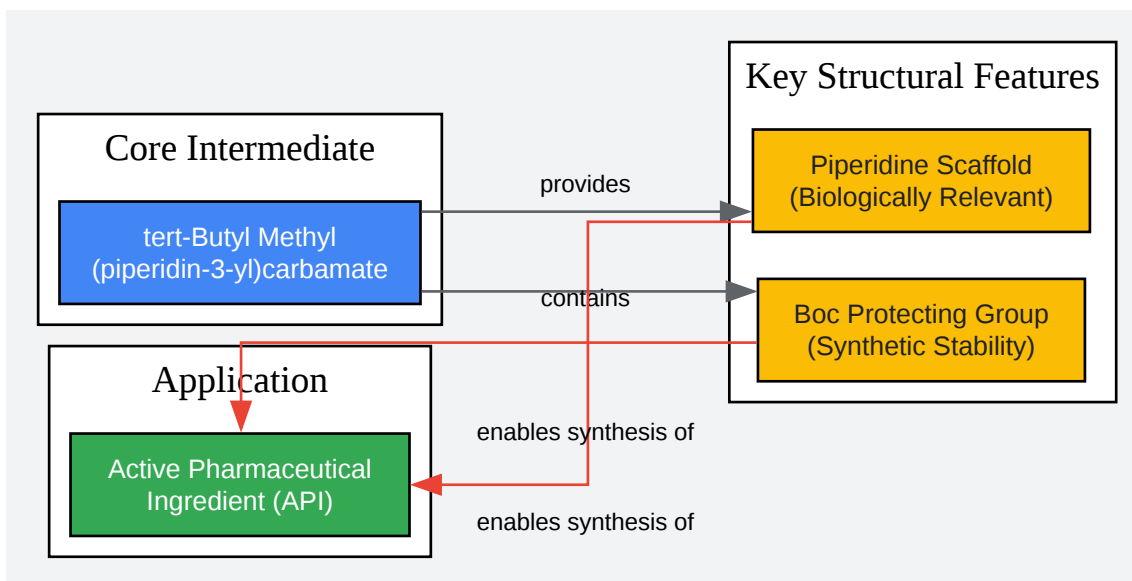
| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | tert-butyl methyl(3-piperidiny)lcarbamate | [2] |
| CAS Number | 172478-01-2 | [1][2] |
| Molecular Formula | C ₁₁ H ₂₂ N ₂ O ₂ | [2] |
| Molecular Weight | 214.30 g/mol | [3][4] |
| InChI Key | RTXNDTNDOHQMTI-UHFFFAOYSA-N | [2] |
| Boiling Point | No data available | [5] |
| Melting Point | 64-66°C (for related analogue (S)-Tert-butyl (piperidin-3-ylmethyl)carbamate) | [6] |
| Solubility | No data available | |

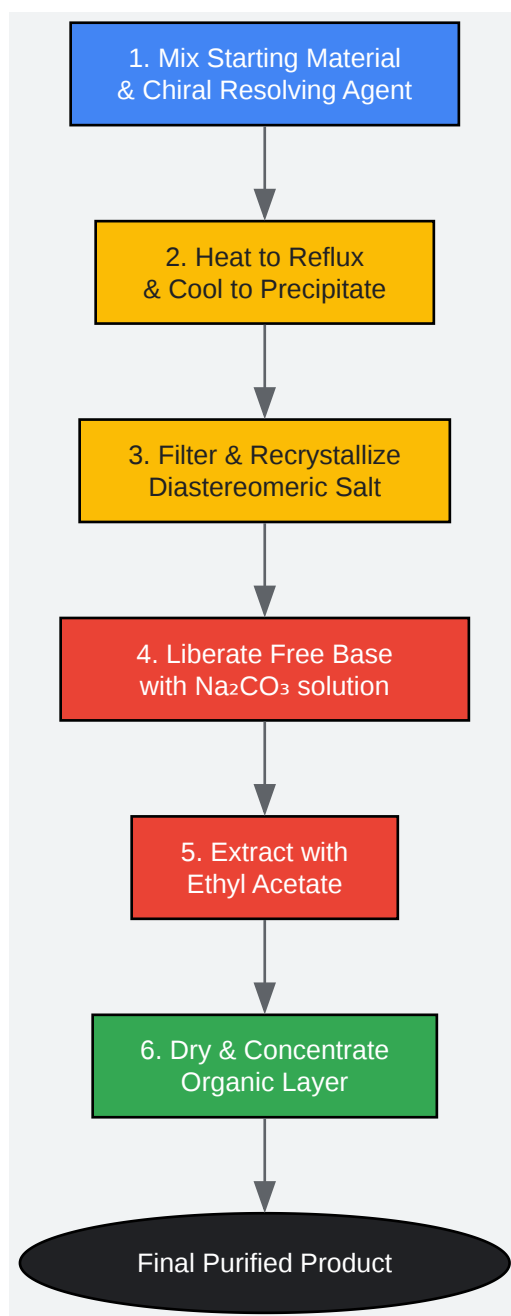
Table 2: Safety and Hazard Information

| Category | Information | Source |
|--------------------------|--|--------|
| Signal Word | Warning | [2] |
| Hazard Statements | H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) | [2] |
| Precautionary Statements | P280 (Wear protective gloves/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water) | [2] |

Role as a Synthetic Intermediate

The primary utility of **tert-Butyl Methyl(piperidin-3-yl)carbamate** lies in its function as a versatile building block for more complex molecules. The Boc group serves as an effective protecting group for the amine, allowing chemists to perform reactions on other parts of the molecule without unintended side reactions involving the piperidine nitrogen. This strategic protection is crucial in multi-step syntheses of pharmaceutical agents.





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